

Macarangioside D CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Macarangioside D

Cat. No.: B11932909

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Macarangioside D: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Macarangioside D**, a megastigmane glucoside isolated from the leaves of *Macaranga tanarius*. This document collates its fundamental chemical properties, summarizes its known biological activity, and provides detailed experimental protocols for its assessment.

Core Compound Data

Macarangioside D has been identified and characterized with the following properties:

Property	Value	Citations
CAS Number	819870-23-0	[1] [2]
Molecular Formula	C ₁₉ H ₃₀ O ₈	[1]
Molecular Weight	386.44 g/mol	[1]

Biological Activity

Macarangioside D is recognized for its radical-scavenging properties.[\[1\]](#) It was first described in a 2006 study by Matsunami et al. published in the Chemical & Pharmaceutical Bulletin,

which investigated several new megastigmane glucosides from *Macaranga tanarius*.^[1]

Radical-Scavenging Activity

The primary biological activity associated with **Macarangioside D** is its ability to scavenge free radicals. The seminal study evaluated this activity using a 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay. While the study highlighted that the galloylated derivatives, Macarangiosides A-C, demonstrated potent radical-scavenging activity, specific quantitative data for **Macarangioside D** was not prominently featured, suggesting it may have weaker activity in comparison.

No specific IC₅₀ value for **Macarangioside D** is available in the cited literature. For context, related galloylated compounds from the same study exhibited significant potency.

At present, there is no available scientific literature detailing the involvement of **Macarangioside D** in any specific signaling pathways.

Experimental Protocols

The evaluation of the radical-scavenging activity of **Macarangioside D** and its analogs was conducted using the DPPH assay. The following is a detailed methodology based on standard protocols for this experiment.

DPPH Radical-Scavenging Assay

Objective: To determine the ability of a compound to scavenge the stable DPPH free radical, measured by a decrease in absorbance.

Materials and Reagents:

- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol or Ethanol
- Test compound (**Macarangioside D**)
- Positive control (e.g., Ascorbic acid, Gallic acid)
- 96-well microplate or spectrophotometer cuvettes

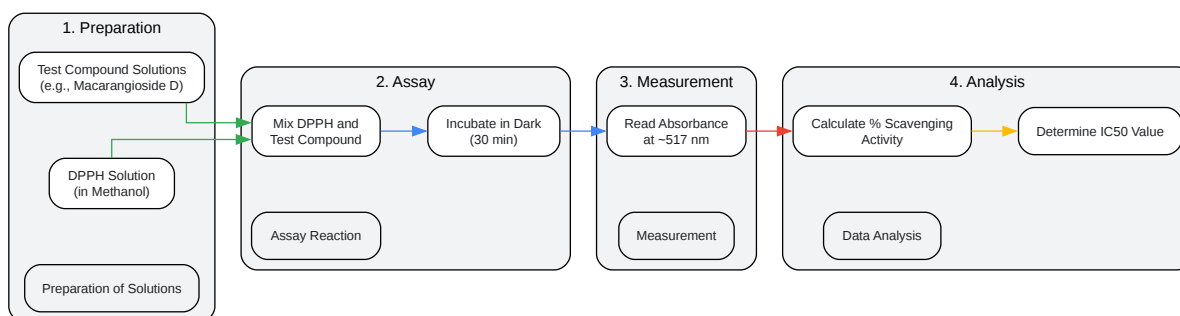
- Spectrophotometer capable of reading absorbance at or near 517 nm

Procedure:

- Preparation of DPPH Solution: Prepare a stock solution of DPPH in methanol or ethanol (e.g., 0.1 mM). The solution should have a deep violet color.
- Preparation of Test Compound Solutions: Prepare a series of dilutions of **Macarangioside D** in the same solvent used for the DPPH solution.
- Assay Protocol:
 - To a 96-well plate or cuvette, add a specific volume of the DPPH solution.
 - Add an equal volume of the test compound solution at various concentrations.
 - For the control, mix the DPPH solution with an equal volume of the solvent (without the test compound).
 - The blank should contain the solvent only.
- Incubation: Incubate the mixture in the dark at room temperature for a specified period (typically 30 minutes).
- Measurement: Measure the absorbance of the solutions at approximately 517 nm using a spectrophotometer.
- Calculation of Scavenging Activity: The percentage of DPPH radical scavenging activity is calculated using the following formula:
 - % Scavenging = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] * 100$
 - Where A_{control} is the absorbance of the control reaction and A_{sample} is the absorbance of the test sample.
- Determination of IC₅₀: The IC₅₀ value, which is the concentration of the test compound that scavenges 50% of the DPPH radicals, can be determined by plotting the percentage of scavenging activity against the different concentrations of the test compound.

Visualizations

As no specific signaling pathway for **Macarangioside D** has been documented, the following diagram illustrates the experimental workflow for the DPPH radical-scavenging assay.



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References

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- To cite this document: BenchChem. [Macarangioside D CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11932909#macarangioside-d-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b11932909#macarangioside-d-cas-number-and-molecular-formula)

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